

Operational Guide: Safe Disposal and Waste Management of NCT-501 Hydrochloride

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Compound of Interest

Compound Name: NCT 501 hydrochloride

Cat. No.: B1191966

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Operational Snapshot: Quick Reference

For immediate decision-making during experimental workflows.

| Parameter | Specification | Operational Implication |
|----------------|--------------------------------|--|
| Compound Name | NCT-501 Hydrochloride | ALDH1A1 Inhibitor |
| CAS Number | 2080306-22-3 | Use for waste manifesting.[1] |
| Physical State | Solid (Powder) | Dust inhalation hazard; use weighing boat/hood.[1] |
| Solubility | DMSO (100 mM), Water (100 mM)* | Aqueous solubility implies high mobility in water systems; ZERO drain disposal.[1] |
| Primary Hazard | Toxic (Oral/Inhalation) | Treat as High Potency Active Pharmaceutical Ingredient (HPAPI).[1] |
| Waste Class | Hazardous Chemical Waste | Do NOT autoclave.[1] Do NOT bleach.[1] Incineration only. |
| RCRA Status | Non-listed Hazardous Waste | Manage as "Toxic" characteristic waste. |

Hazard Profiling & Scientific Rationale

Understanding the "Why" behind the safety protocols.

To handle NCT-501 HCl safely, one must understand its biological mechanism.[1] NCT-501 is a potent, selective inhibitor of Aldehyde Dehydrogenase 1A1 (ALDH1A1).[1][2][3]

- The Mechanism: ALDH1A1 is a detoxifying enzyme responsible for oxidizing aldehydes (like retinaldehyde) into carboxylic acids.[1]
- The Risk: By inhibiting this enzyme, NCT-501 disrupts cellular detoxification pathways.[1] While this is the desired therapeutic effect in cancer research (inducing oxidative stress in cancer stem cells), accidental exposure to the researcher can lead to systemic accumulation of toxic aldehydes and metabolic disruption.[1]
- The Hydrochloride Factor: As an HCl salt, the compound is likely hygroscopic and water-soluble.[1] This increases bioavailability if inhaled or ingested, and it dramatically increases

environmental mobility if released into drains.[1]

Critical Safety Warning:

“

H301/H303 (Toxic/Harmful if Swallowed): Treat this compound with the same rigor as a cytotoxic agent. [1] H340 (Potential Genetic Defects): As a metabolic inhibitor, long-term reproductive toxicity cannot be ruled out.[1]

Waste Segregation & Disposal Workflow

The following protocol dictates the flow of NCT-501 waste from the bench to final destruction. The objective is to prevent environmental release and cross-contamination.

Graphviz Workflow: Decision Matrix

Caption: Logical flow for segregating and processing NCT-501 HCl waste streams based on physical state and concentration.



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[1]

Detailed Disposal Protocols

Protocol A: Solid Waste (Powder & Contaminated Debris)

Applicable to: Expired powder, weighing boats, contaminated gloves, pipette tips.[1]

- Containment: Do not throw contaminated items in the regular trash. Use a dedicated "Hazardous Solid Waste" bin lined with a thick polyethylene bag (minimum 6 mil).[1]
- Double Bagging: Any pure powder (e.g., a dropped vial) must be placed in a Ziploc bag before being placed in the main waste bag to prevent dust dispersion upon compression.[1]
- Labeling: The tag must explicitly list:
 - Chemical Name: NCT-501 Hydrochloride[1][2][3][4]
 - Hazard Checkbox: Toxic[1][5]

Protocol B: Liquid Waste (Stocks & Media)

Applicable to: DMSO stock solutions, cell culture media containing NCT-501.[1]

- Solvent Compatibility: NCT-501 is often dissolved in DMSO or Ethanol.[1] Ensure the waste carboy is HDPE (High-Density Polyethylene) or Glass.[1]
 - Note: Do not use metal containers, as the chloride ion (from the HCl salt) can corrode metal over time, leading to leaks.[1]
- No Dilution: Do not attempt to dilute the waste to make it "safe" for the drain. All concentrations must be collected.
- Segregation:
 - Keep separate from Oxidizing Acids (e.g., Nitric Acid).[1] The reaction with the organic framework can be exothermic.
 - Keep separate from Bleach.[1] Mixing HCl salts with bleach can release Chlorine gas.[1]

Protocol C: Spill Management (Accidental Release)

Self-Validating Step: If you cannot smell the chemical, do not assume it is gone.[1] Use wet-wiping to capture invisible dust.[1]

- Evacuate & PPE: If a significant amount (>100mg) of powder is airborne, evacuate the immediate area.[1] Don PPE: Double nitrile gloves, lab coat, and N95 or P100 respirator.[1]
- Dry Spill (Powder):
 - Do NOT dry sweep (generates dust).[1]
 - Cover the spill with a damp paper towel (water or ethanol) to weigh down the powder.[1]
 - Scoop the damp material into a hazardous waste bag.
- Wet Spill (Solution):
 - Absorb with vermiculite or chem-pads.[1]
 - Place absorbent in the solid hazardous waste bin.
- Decontamination: Wipe the surface with 70% Ethanol, followed by a detergent wash.[1] Place all wipes in the hazardous waste.

Regulatory Compliance & Final Destruction

US EPA / RCRA Considerations

While NCT-501 is not a specifically "P-listed" or "U-listed" waste by name (as it is a newer research chemical), it falls under the "Characteristic Waste" definition due to toxicity.[1]

- Generator Status: Most labs are "Small Quantity Generators." [1] You are liable for the waste until it is destroyed.
- Sewer Ban: Under the EPA "Management Standards for Hazardous Waste Pharmaceuticals," drain disposal of this compound is a violation of the Clean Water Act [1].

Incineration Logic

The only acceptable method of destruction is High-Temperature Incineration.[1]

- Why? NCT-501 contains a theophylline-like scaffold (purine derivative) which is thermally stable.[1] Low-temp burning may leave toxic residues.[1]
- Scrubbers: Because it is a Hydrochloride (HCl) salt and contains Nitrogen, combustion will release Hydrogen Chloride gas and Nitrogen Oxides (NO_x).[1] The incineration facility must be equipped with wet scrubbers to neutralize these acidic gases.

References

- US Environmental Protection Agency (EPA).Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine.[6] (2019).[1][7] Retrieved from [\[Link\]](#)[1]
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